

# Laboratory Guidelines for the Catechol Cephalosporin Ro 41-1879

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## Compound of Interest

Compound Name: Ro 41-1879

Cat. No.: B1680684

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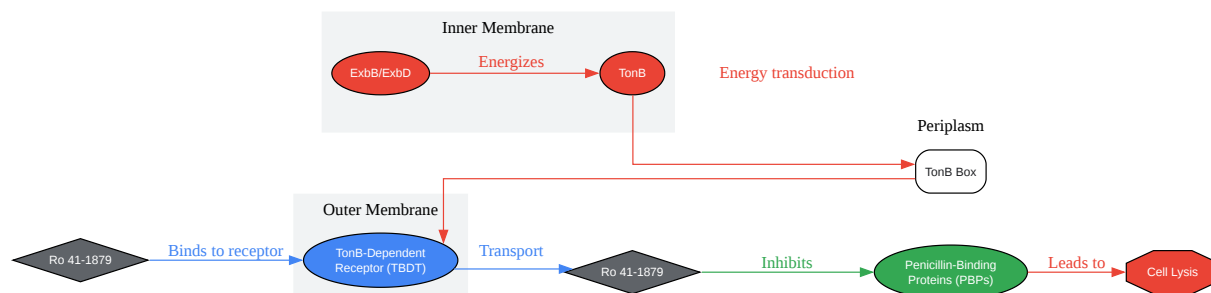
These application notes provide detailed protocols and handling guidelines for the investigational catechol-substituted cephalosporin, **Ro 41-1879**. This document summarizes its mechanism of action, offers protocols for in vitro susceptibility testing, and outlines essential safety and handling procedures.

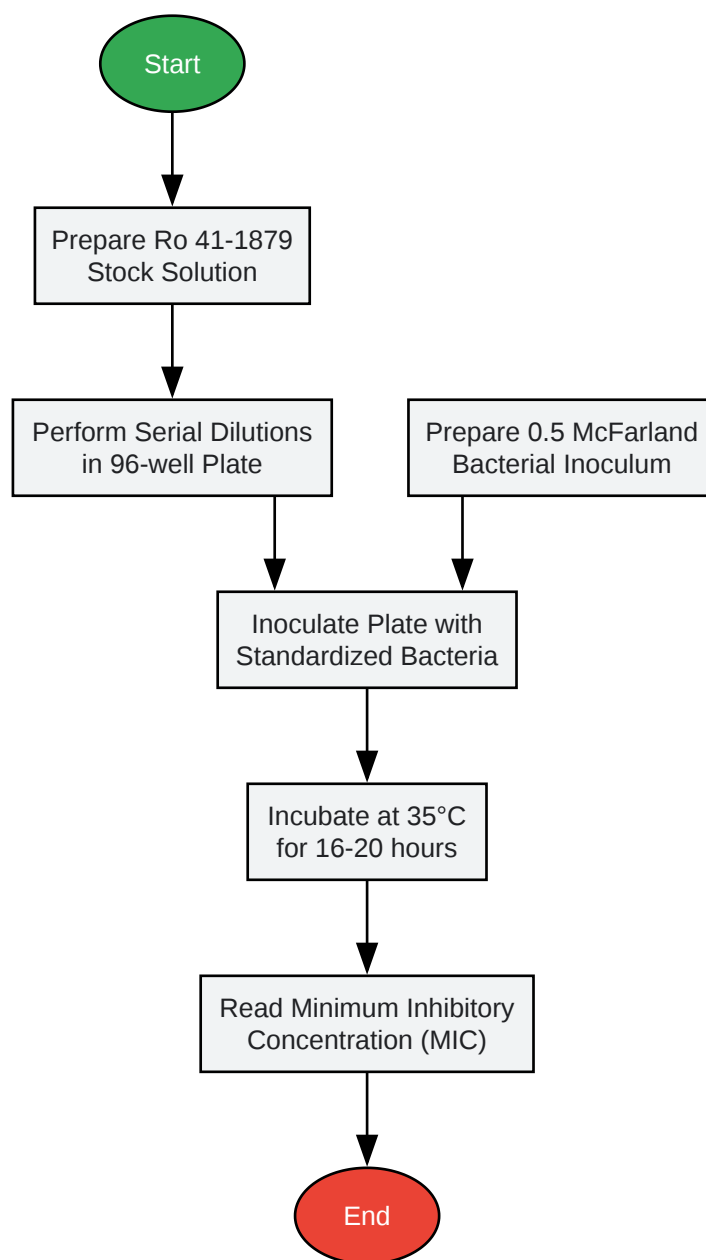
## Introduction to Ro 41-1879

**Ro 41-1879** is a catechol-substituted cephalosporin antibiotic.<sup>[1]</sup> Its unique structure, featuring a catechol moiety, allows it to exploit bacterial iron uptake systems for active transport into the cell, a mechanism that can enhance its potency, particularly against Gram-negative bacteria.<sup>[1]</sup>

## Mechanism of Action: The "Trojan Horse" Strategy

**Ro 41-1879** employs a "Trojan horse" mechanism to enter bacterial cells. The catechol group mimics siderophores, which are iron-chelating molecules produced by bacteria to acquire iron. This allows **Ro 41-1879** to be actively transported across the outer membrane of Gram-negative bacteria through the TonB-dependent transport system.<sup>[1]</sup> Once in the periplasmic space, it inhibits bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs), which is the classical mechanism of action for  $\beta$ -lactam antibiotics.





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## References

- 1. In vitro activity of a catechol-substituted cephalosporin, GR69153  
[pubmed.ncbi.nlm.nih.gov]
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